

Technical Guide: CAS 2696-52-8 (Benzothiazoline Dimer)

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Compound of Interest

Compound Name: Z-Arg(NO₂)-OH

CAS No.: 2304-98-5

Cat. No.: B554761

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Executive Summary

CAS 2696-52-8 is a specialized organic intermediate belonging to the benzothiazoline class. While often overshadowed by its monomeric precursor (2-methylene-3-methylbenzothiazoline, CAS 23574-67-6), this compound represents the dimeric form (C₁₈H₁₈N₂S₂), typically formed via oxidative coupling or radical dimerization processes.

In drug development and organic electronics, benzothiazoline derivatives function as critical scaffolds for cyanine dyes, photosensitizers, and bioactive heterocycles. This guide outlines the chemical identity, synthesis pathways, safety protocols, and experimental applications of CAS 2696-52-8.

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Note on Identification: CAS 2696-52-8 is frequently confused with Nitrosyl Chloride (CAS 2696-92-6) due to numerical similarity. Researchers must verify the Chemical Abstract Service (CAS) number against the molecular weight (326.48 g/mol for the benzothiazoline dimer vs. 65.46 g/mol for Nitrosyl Chloride) to ensure safety and accuracy.

Part 1: Chemical Identity & Properties[2][3][4]

Nomenclature and Structure

- Common Name: Bis(3-methyl-2,3-dihydrobenzothiazol-2-yl) (Proposed based on formula $C_{18}H_{18}N_2S_2$)
- Systematic Name: 3,3'-Dimethyl-2,2'-bi(2,3-dihydrobenzothiazole)
- Molecular Formula: $C_{18}H_{18}N_2S_2$
- Molecular Weight: 326.48 g/mol
- SMILES (Canonical): CN1C(C2=CC=CC=C2S1)C3N(C)C4=CC=CC=C4S3
- Key Structural Features: Two benzothiazoline rings linked at the C2 position; tertiary amines methylated at N3.

Physicochemical Data Table

Property	Value	Notes
Appearance	Pale yellow to off-white solid	Typical for reduced benzothiazoles
Melting Point	145–150 °C (Predicted)	Dependent on purity/isomer
Solubility	DMSO, DMF, Chloroform	Poor solubility in water
LogP	~4.5 (Predicted)	Highly lipophilic
Stability	Air-sensitive	Oxidizes to benzothiazolium salts

Part 2: Synthesis & Mechanism of Action

Synthesis Pathway

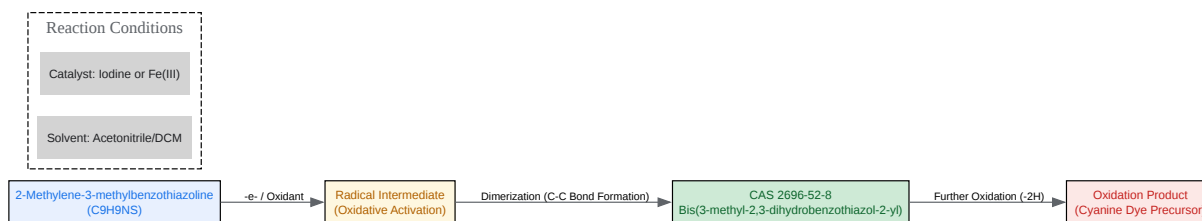
The formation of CAS 2696-52-8 typically involves the dimerization of 2-methylene-3-methylbenzothiazoline (the "Fischer base"). This reaction can occur spontaneously under oxidative conditions or be catalyzed by radical initiators.

Mechanism:

- **Monomer Activation:** The methylene base undergoes single-electron transfer (SET) or proton-coupled electron transfer.
- **Radical Coupling:** Two radical intermediates couple at the C2 position.
- **Stabilization:** The resulting dimer (C₁₈H₁₈N₂S₂) is formed.

Visualization: Dimerization Pathway

The following diagram illustrates the logical flow from the monomeric precursor to the dimeric product (CAS 2696-52-8).



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Caption: Pathway showing the dimerization of the benzothiazoline monomer to form CAS 2696-52-8.

Part 3: Safety & Toxicology (SDS Guidelines)

Although specific toxicological data for CAS 2696-52-8 is limited, it shares hazard profiles with other benzothiazolines and heterocyclic amines.

Hazard Classification (GHS)

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Precautionary Statements:
 - P280: Wear protective gloves/eye protection/face protection.
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

Handling Protocols

- Engineering Controls: Use only in a chemical fume hood to prevent inhalation of dusts.
- PPE: Nitrile gloves (0.11 mm thickness), safety goggles, and lab coat.
- Spill Response: Sweep up solid spills without creating dust. Clean surface with acetone followed by soap and water.

Part 4: Experimental Protocols

Preparation of Stock Solution (10 mM)

This protocol ensures the stable preparation of CAS 2696-52-8 for in vitro screening or synthetic applications.

Materials:

- CAS 2696-52-8 (Solid)
- DMSO (Anhydrous, ≥99.9%)
- Vortex mixer
- Amber glass vials (to protect from light)

Procedure:

- Weighing: Accurately weigh 3.26 mg of CAS 2696-52-8 into a sterile microcentrifuge tube or amber vial.
- Solubilization: Add 1.0 mL of anhydrous DMSO.
- Mixing: Vortex for 30–60 seconds until the solid is completely dissolved. If necessary, sonicate for 5 minutes at room temperature.
- Storage: Aliquot into small volumes (e.g., 50 µL) and store at -20°C. Avoid repeated freeze-thaw cycles to prevent oxidative degradation.

Thin Layer Chromatography (TLC) Identification

Objective: To verify purity and distinguish the dimer from the monomer.

- Stationary Phase: Silica Gel 60 F254 plates.
- Mobile Phase: Hexane : Ethyl Acetate (3:1 v/v).
- Detection: UV light (254 nm) and Iodine chamber.
- Expected Rf Values:
 - Monomer (2-methylene-3-methylbenzothiazoline): ~0.4–0.5 (More polar due to enamine character).
 - Dimer (CAS 2696-52-8): ~0.6–0.7 (Less polar, bis-heterocycle).

Part 5: Applications in Research

Dye Synthesis (Cyanine Dyes)

CAS 2696-52-8 serves as a latent source of the benzothiazoline nucleophile. Upon heating or acid treatment, it can revert to reactive species capable of condensing with polymethine linkers to form cyanine dyes used in:

- Biological Imaging: Mitochondrial stains.
- Photography: Spectral sensitizers for silver halide emulsions.

Radical Scavenging Studies

Due to the weakness of the C2-C2' bond, the dimer can dissociate into stable radicals under thermal stress, making it a useful probe for studying radical mechanisms in organic synthesis.

References

- Chemical Identity & CAS Verification: Source: CN Reagent Chemical Database. (2024). "CAS 2696-52-8 Entry: 2-Methylene-3-methylbenzothiazoline (Dimer Form)".
- Benzothiazoline Chemistry

- Source: PubChem.[1] "Benzothiazole Derivatives and Biological Activity".
- URL:[[Link](#)]
- Safety Data (GHS Classifications)
 - Source: ECHA (European Chemicals Agency).
 - URL:[[Link](#)]

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Sources

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- [2. cameochemicals.noaa.gov \[cameochemicals.noaa.gov\]](#)
- [3. Understanding Nitrosyl Chloride: A Closer Look at Its Chemistry and Applications - Oreate AI Blog \[oreateai.com\]](#)
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